

An In-depth Technical Guide to 3-Fluoro-2-nitroaniline

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Compound of Interest

Compound Name: 3-Fluoro-2-nitroaniline

Cat. No.: B1304211

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **3-Fluoro-2-nitroaniline**, a key intermediate in the development of pharmaceuticals and agrochemicals.

Molecular Structure and Properties

3-Fluoro-2-nitroaniline is an aromatic organic compound with the chemical formula $C_6H_5FN_2O_2$.^[1] Its structure consists of a benzene ring substituted with an amino group ($-NH_2$), a nitro group ($-NO_2$), and a fluorine atom ($-F$) at positions 1, 2, and 3, respectively. The presence of both an electron-withdrawing nitro group and a halogen imparts unique reactivity to the molecule, making it a valuable building block in organic synthesis.^[1]

The molecular structure can be represented by the SMILES string `Nc1ccccc(F)c1--INVALID-LINK--=O`.^[2]

Quantitative Data Summary

The key physicochemical properties of **3-Fluoro-2-nitroaniline** are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	C ₆ H ₅ FN ₂ O ₂	[1] [3]
Molecular Weight	156.11 g/mol	[1] [3] [4]
IUPAC Name	3-fluoro-2-nitroaniline	[1]
CAS Number	567-63-5	[1] [3]
Physical Form	Solid	[2]
SMILES	Nc1cccc(F)c1--INVALID-LINK-- =O	[2]
InChI Key	NSFGNLQLWFZHKK- UHFFFAOYSA-N	[2]

Experimental Protocols

Synthesis of 3-Fluoro-2-nitroaniline via Nitration of 3-Fluoroaniline

A primary method for the synthesis of **3-Fluoro-2-nitroaniline** is the nitration of 3-fluoroaniline. [\[1\]](#) This electrophilic aromatic substitution reaction introduces a nitro group onto the aromatic ring.

Methodology:

The synthesis is typically achieved by reacting 3-fluoroaniline with a nitrating agent, which is commonly a mixture of concentrated nitric acid (HNO₃) and concentrated sulfuric acid (H₂SO₄). [\[1\]](#) The sulfuric acid acts as a catalyst, protonating the nitric acid to form the highly electrophilic nitronium ion (NO₂⁺).

The reaction proceeds as follows:

- Formation of the Nitronium Ion: Concentrated sulfuric acid protonates nitric acid, which then loses a water molecule to form the nitronium ion.
- Electrophilic Attack: The nitronium ion attacks the benzene ring of 3-fluoroaniline. The amino and fluoro groups on the ring direct the position of the incoming nitro group.

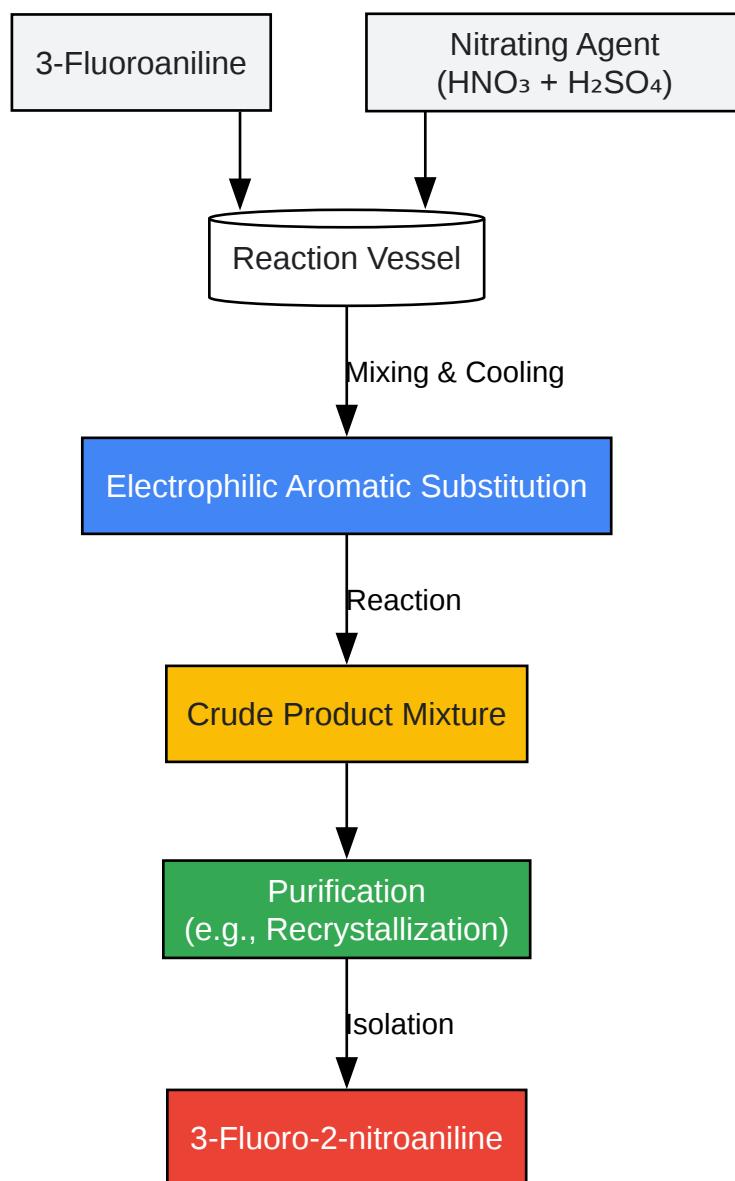
- Deprotonation: A base (such as water or the bisulfate ion) removes a proton from the intermediate to restore the aromaticity of the ring, yielding **3-Fluoro-2-nitroaniline**.

The reaction conditions, such as temperature and reaction time, must be carefully controlled to optimize the yield and minimize the formation of byproducts.

Visualizations

Synthesis Workflow of **3-Fluoro-2-nitroaniline**

The following diagram illustrates the general workflow for the synthesis of **3-Fluoro-2-nitroaniline** from 3-fluoroaniline.



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References

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